A Spectroscopic Guide to the Isomers of Methyl-Phenyl-Azetidine

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Compound of Interest

Compound Name:	*3-Methyl-3-phenylazetidine*
CAS No.:	*5961-33-1*
Cat. No.:	*B121715*

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An Objective Comparison of **3-Methyl-3-phenylazetidine** and its Constitutional Isomers, cis/trans-2-Methyl-3-phenylazetidine, with Supporting Spectroscopic Data Principles.

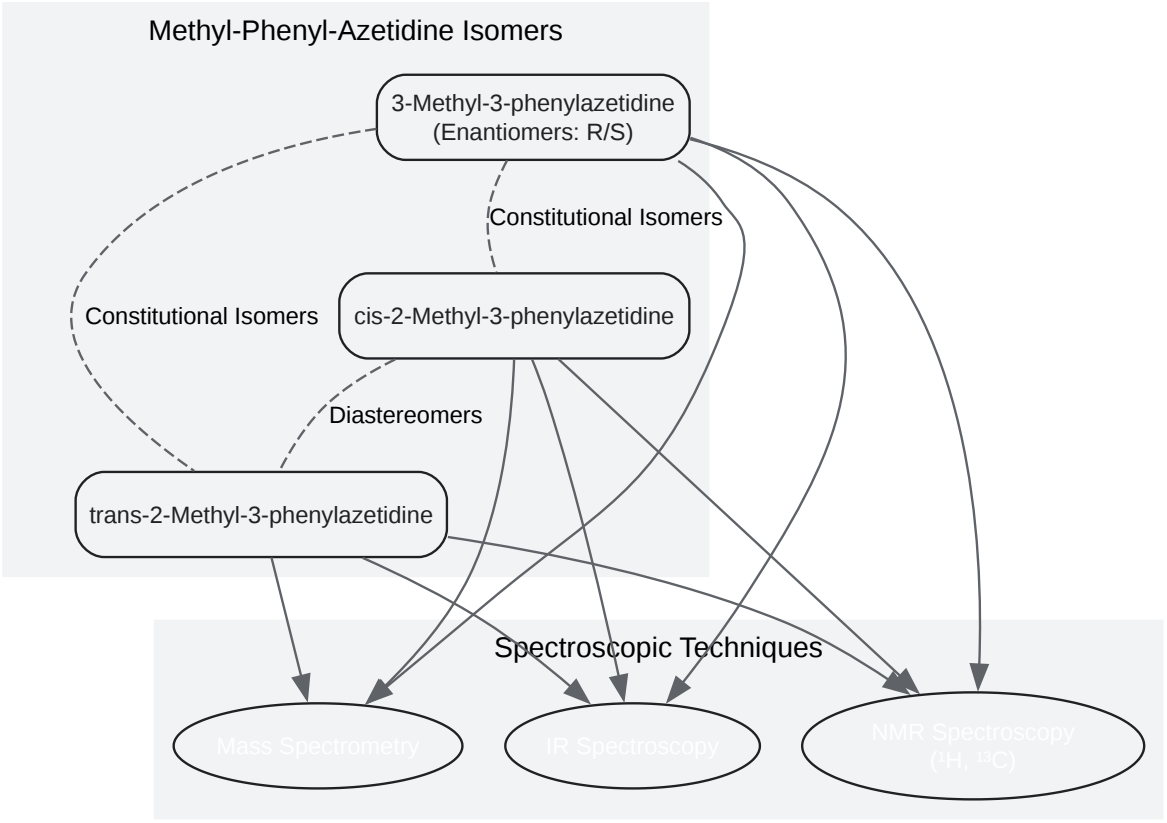
This guide provides a detailed spectroscopic comparison of **3-methyl-3-phenylazetidine** and its constitutional isomers, cis- and trans-2-methyl-3-phenylazetidine. While **3-methyl-3-phenylazetidine** possesses a chiral center leading to enantiomers, it does not exhibit diastereomerism in the form of cis/trans isomers. In contrast, the shift of the methyl group to the 2-position in 2-methyl-3-phenylazetidine introduces a second stereocenter, giving rise to diastereomeric cis and trans isomers. This guide will delineate the key spectroscopic differences expected for these compounds based on established principles of Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS), providing researchers, scientists, and drug development professionals with a framework for their identification and characterization.

Isomeric Relationship and Spectroscopic Characterization Workflow

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The following diagram illustrates the isomeric relationship between **3-methyl-3-phenylazetidine** and the cis/trans isomers of 2-methyl-3-phenylazetidine, along with the spectroscopic techniques used for their analysis.

Isomeric Relationship and Spectroscopic Analysis



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Caption: Workflow of isomeric relationships and spectroscopic analysis.

Spectroscopic Data Comparison

The following tables summarize the expected and available spectroscopic data for **3-methyl-3-phenylazetidine** and a theoretical comparison for the cis and trans isomers of 2-methyl-3-phenylazetidine.

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Table 1: ^{1}H NMR Data Comparison (Predicted)

Assignment	3-Methyl-3-phenylazetidine (Predicted)	cis-2-Methyl-3-phenylazetidine (Predicted)	trans-2-Methyl-3-phenylazetidine (Predicted)
Solvent	$CDCl_3$	$CDCl_3$	$CDCl_3$
Frequency	400 MHz	400 MHz	400 MHz
Azetidine CH_2 (C2 & C4)	~3.5-4.0 ppm (m)	~3.0-3.8 ppm (m)	~3.0-3.8 ppm (m)
Azetidine CH (C2)	-	~3.5-4.0 ppm (q)	~3.2-3.7 ppm (q)
Azetidine CH (C3)	-	~3.8-4.2 ppm (t)	~3.5-4.0 ppm (t)
Methyl H (on C3)	~1.6 ppm (s)	-	-
Methyl H (on C2)	-	~1.3 ppm (d)	~1.2 ppm (d)
Phenyl H	~7.2-7.4 ppm (m)	~7.2-7.4 ppm (m)	~7.2-7.4 ppm (m)
NH Proton	Variable, broad singlet	Variable, broad singlet	Variable, broad singlet
Key Coupling Constant	-	J(H2,H3) ≈ 7-10 Hz	J(H2,H3) ≈ 2-5 Hz

Note: Predicted values are based on general principles of NMR spectroscopy for azetidine derivatives. The key differentiating feature for the cis and trans isomers is the coupling constant between the protons on C2 and C3, which is expected to be larger for the cis isomer.

Table 2: ^{13}C NMR Data Comparison (Predicted)

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Assignment	3-Methyl-3-phenylazetidine (Predicted)	cis-2-Methyl-3-phenylazetidine (Predicted)	trans-2-Methyl-3-phenylazetidine (Predicted)
Solvent	$CDCl_3$	$CDCl_3$	$CDCl_3$
Frequency	100 MHz	100 MHz	100 MHz
Azetidine C2	~55-60 ppm	~60-65 ppm	~58-63 ppm
Azetidine C3	~45-50 ppm	~50-55 ppm	~48-53 ppm
Azetidine C4	~55-60 ppm	~50-55 ppm	~50-55 ppm
Methyl C (on C3)	~25-30 ppm	-	-
Methyl C (on C2)	-	~15-20 ppm	~18-23 ppm
Phenyl C (ipso)	~140-145 ppm	~140-145 ppm	~140-145 ppm
Phenyl C	~125-130 ppm	~125-130 ppm	~125-130 ppm

Note: The chemical shifts for the cis and trans isomers are expected to be slightly different due to steric effects. The carbon of the methyl group in the cis isomer may be shifted slightly upfield compared to the trans isomer due to the γ-gauche effect.

Table 3: IR and Mass Spectrometry Data Comparison

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Spectroscopic Data	3-Methyl-3-phenylazetidine	cis/trans-2-Methyl-3-phenylazetidine (Predicted)
IR (cm^{-1})	N-H stretch: ~3300-3400 (broad)C-H (aromatic): ~3000-3100C-H (aliphatic): ~2850-2950C=C (aromatic): ~1600, 1495C-N stretch: ~1100-1200	Similar characteristic peaks to the 3-methyl isomer. The "fingerprint" region (below 1500 cm^{-1}) will show distinct patterns for the cis and trans isomers, reflecting their different symmetry and vibrational modes.
Mass Spec (m/z)	Molecular Ion $[M]^+$: 147.22Key Fragments: Loss of methyl (132), loss of phenyl (70), tropylium ion (91).[1]	Molecular Ion $[M]^+$: 147.22Key Fragments: Similar fragmentation pattern to the 3-methyl isomer is expected, though relative intensities of fragments may differ slightly between cis and trans isomers.

Experimental Protocols

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Instrumentation: A high-resolution NMR spectrometer (e.g., 400 MHz or higher) is used for data acquisition.
- Sample Preparation: Approximately 5-10 mg of the analyte is dissolved in 0.5-0.7 mL of deuterated chloroform ($CDCl_3$) containing tetramethylsilane (TMS) as an internal standard.
- ^1H NMR Acquisition: A standard one-dimensional proton spectrum is acquired. Typical parameters include a 30° pulse angle, a relaxation delay of 1-2 seconds, and 16-32 scans.
- ^{13}C NMR Acquisition: A proton-decoupled ^{13}C spectrum is acquired. A larger number of scans (e.g., 1024 or more) is typically required due to the lower natural abundance of the ^{13}C isotope.

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- Data Processing: The acquired Free Induction Decay (FID) is Fourier transformed, phase-corrected, and baseline-corrected. Chemical shifts are referenced to TMS (0.00 ppm).

Infrared (IR) Spectroscopy

- Instrumentation: A Fourier Transform Infrared (FTIR) spectrometer is used.
- Sample Preparation: For liquid samples, a thin film is prepared between two sodium chloride (NaCl) or potassium bromide (KBr) plates. For solid samples, a KBr pellet is prepared by grinding a small amount of the sample with KBr powder and pressing it into a transparent disk.
- Data Acquisition: The spectrum is typically recorded over the range of 4000-400 cm^{-1}. A background spectrum of the empty sample holder (or pure KBr pellet) is recorded and subtracted from the sample spectrum.
- Data Analysis: The positions, shapes, and intensities of the absorption bands are analyzed to identify functional groups and to compare the fingerprint regions of the isomers.

Mass Spectrometry (MS)

- Instrumentation: A mass spectrometer, often coupled with a gas chromatograph (GC-MS) for separation and introduction of the sample.
- Ionization Method: Electron Ionization (EI) is a common method for generating fragment ions.
- Data Acquisition: The instrument is set to scan a specific mass-to-charge (m/z) range (e.g., 40-300 amu).
- Data Analysis: The resulting mass spectrum is analyzed to identify the molecular ion peak and the characteristic fragmentation pattern. This pattern provides information about the structure of the molecule. The fragmentation of azetidines often involves cleavage of the bonds adjacent to the nitrogen atom and loss of substituents.[2]

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References

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